

Navigating the Safe Disposal of 4-Bromo-3-nitrobenzamide: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Bromo-3-nitrobenzamide

CAS No.: 879-93-6

Cat. No.: B1268739

[Get Quote](#)

For researchers and professionals in the pharmaceutical and chemical sciences, the responsible management of chemical waste is paramount to ensuring a safe laboratory environment and adhering to regulatory standards. This guide provides a comprehensive overview of the proper disposal procedures for **4-Bromo-3-nitrobenzamide**, a halogenated organic compound. Due to the absence of a specific, publicly available Safety Data Sheet (SDS) detailing its disposal, the following procedures are based on established best practices for the handling of halogenated organic waste.

Key Chemical and Physical Properties

A thorough understanding of a substance's properties is the foundation of its safe handling and disposal. The following table summarizes the key physical and chemical data for **4-Bromo-3-nitrobenzamide**.

Property	Value	Source
Molecular Formula	C7H5BrN2O3	[1][2]
Molecular Weight	245.03 g/mol	[1][2]
Appearance	Not specified, likely a solid	[2]
Melting Point	No data available	[2]
Boiling Point	No data available	[2]
Solubility	Low water solubility is likely	
CAS Number	879-93-6	[1]

Step-by-Step Disposal Protocol

The proper disposal of **4-Bromo-3-nitrobenzamide** is critical to prevent environmental contamination and ensure workplace safety. The following protocol outlines the necessary steps for its collection, storage, and disposal as a hazardous waste.

1. Personal Protective Equipment (PPE): Before handling **4-Bromo-3-nitrobenzamide**, ensure that appropriate personal protective equipment is worn. This includes:

- Chemical-resistant gloves (e.g., nitrile).
- Safety goggles or a face shield.
- A laboratory coat.
- In cases of potential dust or aerosol generation, a NIOSH-approved respirator is recommended.[3]

2. Waste Collection:

- Segregation: Collect waste **4-Bromo-3-nitrobenzamide** and any materials contaminated with it (e.g., weighing paper, gloves, filter paper) separately from non-hazardous and non-halogenated waste.[4][5] Cross-contamination can lead to dangerous reactions and complicate the disposal process.

- Container: Use a designated, leak-proof, and chemically compatible container for halogenated organic waste. The container should be in good condition and have a secure, tight-fitting lid.[4][6]

3. Waste Labeling:

- Clear Identification: The waste container must be clearly labeled with the words "Hazardous Waste." [5]
- Full Chemical Name: The label must include the full chemical name, "**4-Bromo-3-nitrobenzamide**," and not abbreviations or chemical formulas.[4][6]

-

4. Waste Storage:

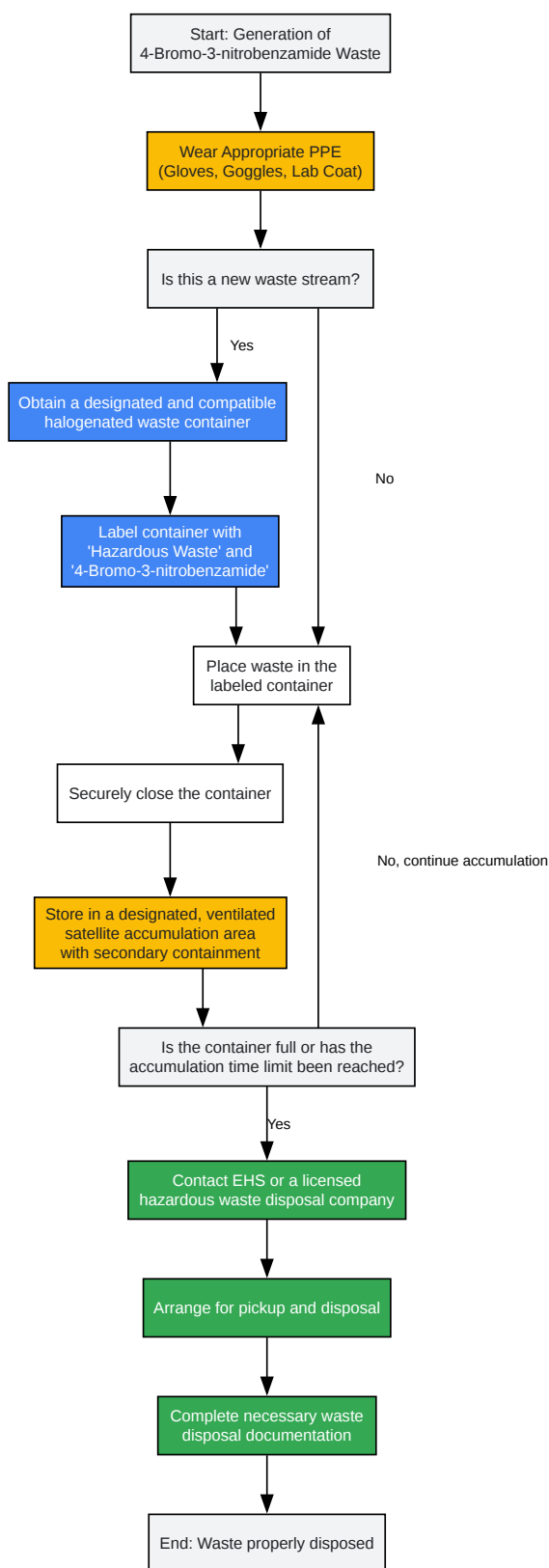
- Designated Area: Store the sealed waste container in a designated and well-ventilated satellite accumulation area within the laboratory.[6]
- Secondary Containment: To prevent the spread of material in case of a leak, the primary waste container should be placed within a larger, chemically resistant secondary container. [6]
- Incompatible Materials: Store the waste away from incompatible materials, particularly strong oxidizing agents, acids, and bases.[2][6]

5. Disposal:

- Professional Disposal Service: The disposal of **4-Bromo-3-nitrobenzamide** must be handled by a licensed hazardous waste disposal company or your institution's Environmental Health and Safety (EHS) department.[3][6][7]
- Regulatory Compliance: Ensure that all local, state, and federal regulations regarding hazardous waste disposal are strictly followed. As a halogenated organic compound, it falls under specific regulatory categories.[8][9]
- Do Not Dispose Down the Drain: Under no circumstances should **4-Bromo-3-nitrobenzamide** or its containers be disposed of in the sewer system.[5][7]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **4-Bromo-3-nitrobenzamide**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **4-Bromo-3-nitrobenzamide**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **4-Bromo-3-nitrobenzamide**, contributing to a secure research environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromo-3-nitrobenzamide | C₇H₅BrN₂O₃ | CID 958656 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Bromo-3-nitrobenzamide | CAS#:879-93-6 | Chemsrcc [chemsrc.com]
- 3. benchchem.com [benchchem.com]
- 4. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 5. 7.2 Organic Solvents | Environment, Health and Safety [ehs.cornell.edu]
- 6. benchchem.com [benchchem.com]
- 7. fishersci.com [fishersci.com]
- 8. eCFR :: Appendix III to Part 268, Title 40 -- List of Halogenated Organic Compounds Regulated Under § 268.32 [ecfr.gov]
- 9. View Document - California Code of Regulations [govt.westlaw.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of 4-Bromo-3-nitrobenzamide: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268739/docs#navigating-the-safe-disposal-of-4-bromo-3-nitrobenzamide-a-procedural-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)